Application Notes and Protocols for the Laboratory Use of Epigoitrin

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Compound of Interest

Compound Name:	*Epigoitrin*
CAS No.:	*1072-93-1*
Cat. No.:	*B1671491*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the proper handling, storage, and experimental use of **Epigoitrin** (also known as (R)-Goitrin). Adherence to these protocols is crucial for ensuring experimental reproducibility, maintaining the integrity of the compound, and ensuring laboratory safety.

Chemical and Physical Properties

Epigoitrin is a naturally occurring alkaloid found in plants such as Isatis indigotica and has demonstrated a range of biological activities, including antiviral, anticancer, and antithyroid effects.[1][2] Its physical and chemical properties are summarized below.

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Property	Value	References
Formal Name	(5R)-5-ethenyl-2-oxazolidinethione	[3]
Synonyms	(R)-Goitrin, Ba 51-090278	[3][4]
CAS Number	1072-93-1	[3][5][6]
Molecular Formula	C_5H_7NOS	[3][5][7]
Molecular Weight	129.18 g/mol	[1][5][6]
Appearance	Solid, Powder	[3][4]
Purity	≥98%	[3]
Melting Point	65 °C	[4]
λmax	245 nm	[3]

Safety, Handling, and Storage

While **Epigoitrin** is not classified as a hazardous substance, standard laboratory safety protocols should be followed.[5][8]

Personal Protective Equipment (PPE) and Handling

- Handling: Avoid prolonged or repeated exposure. Avoid breathing dust and contact with eyes, skin, and clothing.[4]
- PPE: Wear standard personal protective equipment, including a lab coat, safety glasses, and chemical-resistant gloves.[4][8]
- Spills: In case of a spill, avoid dust formation. Collect the spilled material in a suitable, closed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. Do not allow the substance to enter drains or soil.[4]

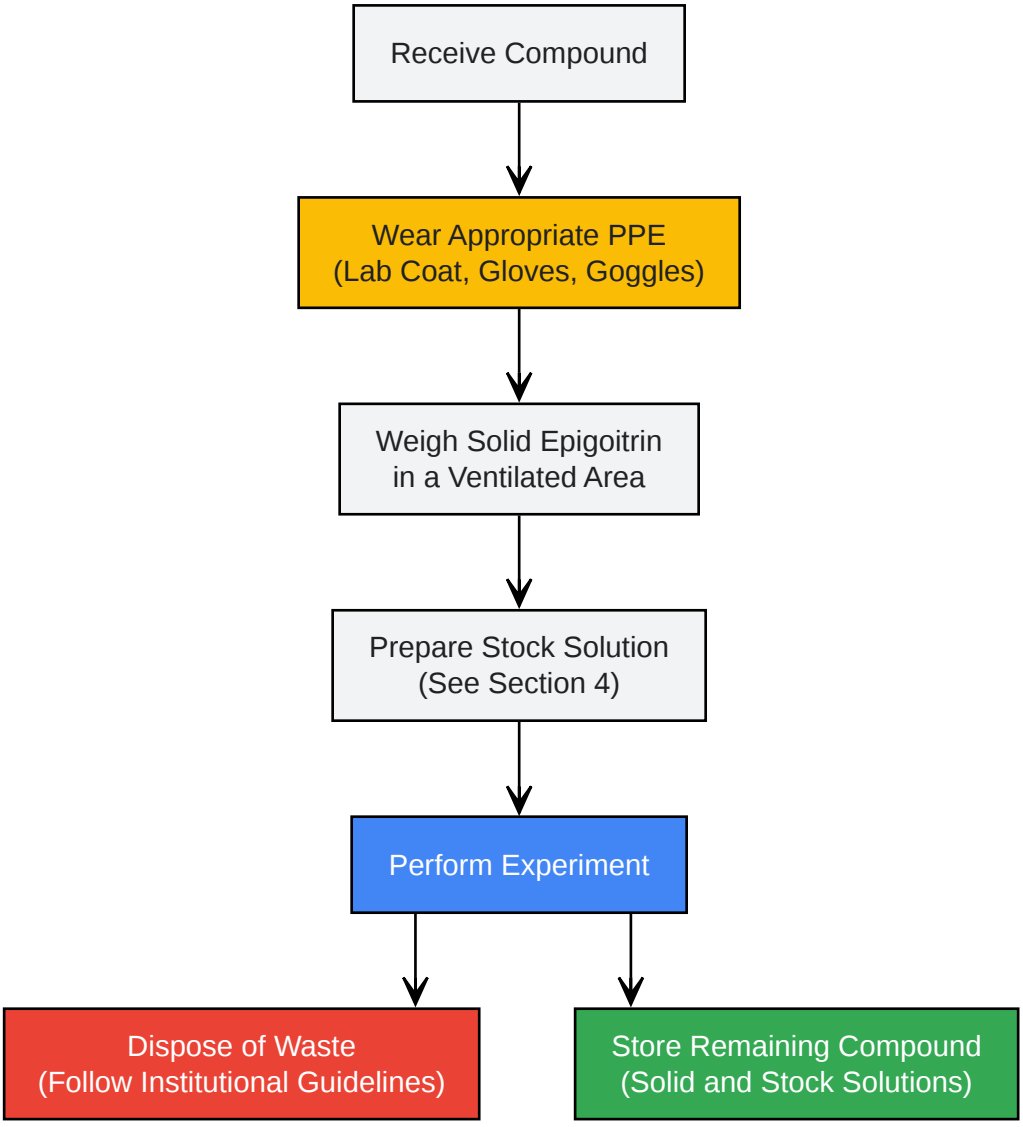
First Aid Measures

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- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. [5]
- Skin Contact: Immediately wash the affected area with plenty of water. Remove contaminated clothing.[5]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present.[5]
- Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting and seek immediate medical attention.[5]

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Diagram 1: General Workflow for Safe Handling of Epigoitrin



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Diagram 1: General Workflow for Safe Handling of **Epigoitrin**

Storage and Stability

Proper storage is critical to maintain the stability and activity of **Epigoitrin**.

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Form	Storage Temperature	Stability	Special Instructions	References
Solid (Powder)	-20°C	≥ 4 years	Store in a cool, dry, well-ventilated area.	[3][4]
Stock Solution	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[9]
Stock Solution	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.	[9]

Solution Preparation and Solubility

The solubility of **Epigoitrin** can vary slightly between batches. It is recommended to test solubility in a small amount of solvent before preparing bulk solutions.

Solubility Profile

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	References
DMSO	5 - 26 mg/mL	38.7 - 201.3 mM	[1][3][6]
Water	20 mg/mL	154.8 mM	[6]
Ethanol	3 - 5 mg/mL	23.2 - 38.7 mM	[3][6]
DMF	2 mg/mL	15.5 mM	[3]
PBS (pH 7.2)	Insoluble	-	[3]

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Note: Warming and sonication may be used to aid dissolution in DMSO.[9][10]

Protocol: Preparing a 10 mM Stock Solution in DMSO

- Calculate Mass: Determine the required mass of **Epigoitrin** using the formula: Mass (mg) = 10 mM * Volume (L) * 129.18 (g/mol) * 1000 (mg/g) For 1 mL (0.001 L), the required mass is 1.29 mg.
- Weigh: Accurately weigh the calculated amount of solid **Epigoitrin**.
- Dissolve: Add the appropriate volume of fresh, anhydrous DMSO to the solid.
- Mix: Vortex or sonicate the solution until the **Epigoitrin** is completely dissolved.
- Store: Aliquot the stock solution into single-use vials and store at -80°C for long-term use or -20°C for short-term use.[9]

Protocol: Preparing an Oral Suspension for In Vivo Use

For oral administration in animal models, a homogeneous suspension can be prepared.

- Vehicle: Prepare a solution of Carboxymethylcellulose sodium (CMC-Na).
- Suspension: Add 5 mg of **Epigoitrin** to 1 mL of the CMC-Na solution.
- Homogenize: Mix thoroughly to obtain a homogeneous suspension with a final concentration of 5 mg/mL.[6]

Experimental Protocols

Epigoitrin has been extensively studied for its antiviral properties, particularly against the influenza virus.[11][12][13]

Protocol: In Vitro Anti-Influenza (H1N1) Activity Assay

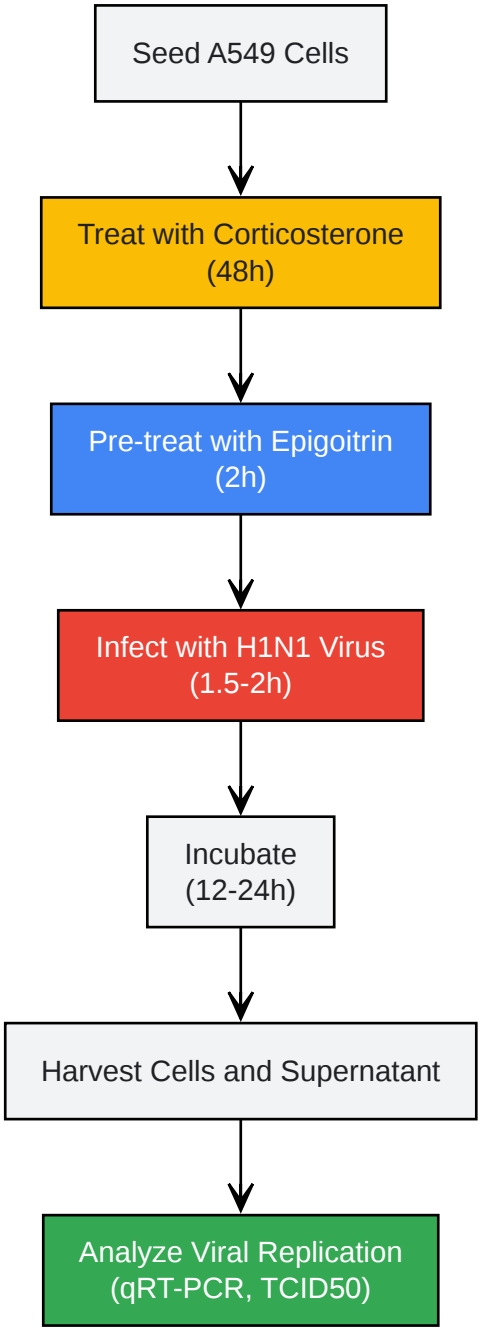
This protocol is designed to assess the ability of **Epigoitrin** to inhibit H1N1 viral replication in a stress-induced cell model.[9][14]

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- Cell Culture: Seed A549 human lung epithelial cells in a suitable plate format and grow to 50-60% confluency.
- Corticosterone Treatment: To mimic a stress response, treat the cells with corticosterone for 48 hours.
- **Epigoitrin** Treatment: Pre-treat the cells with varying concentrations of **Epigoitrin** (e.g., 1-100 µM) for 2 hours.
- Viral Infection: Infect the cells with H1N1 virus at a predetermined multiplicity of infection (MOI) for 1.5-2 hours.
- Incubation: Remove the virus-containing medium, wash the cells, and add fresh medium containing the respective concentrations of **Epigoitrin**. Incubate for 12-24 hours.
- Analysis: Harvest cell lysates and supernatants for analysis.
  - Viral Replication: Quantify the expression of a viral gene (e.g., Nucleoprotein - NP) using qRT-PCR.[9]
  - Infectious Virus Titer: Determine the amount of infectious virus in the supernatant using a $TCID_{50}$ assay.[14]

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Diagram 2: Workflow for In Vitro Anti-Influenza Assay



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Diagram 2: Workflow for In Vitro Anti-Influenza Assay

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Protocol: In Vivo Antiviral Efficacy in a Mouse Model

This protocol evaluates the in vivo efficacy of **Epigoitrin** in a restraint stress-induced H1N1 infection model.[9][14]

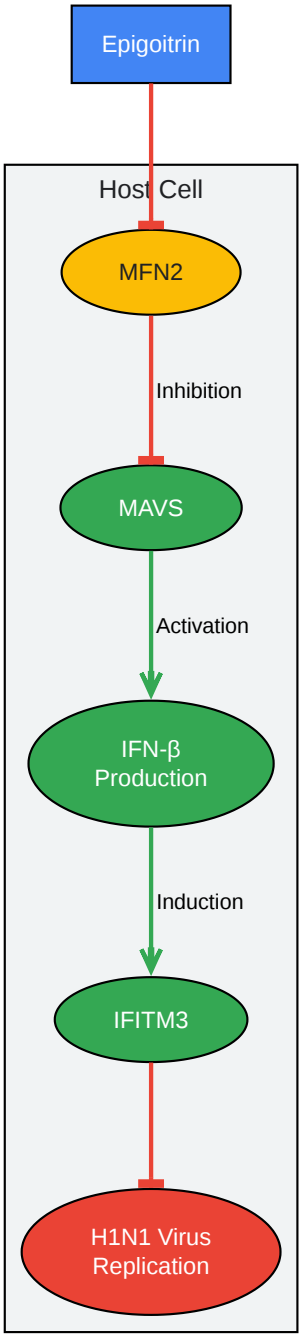
- Animal Model: Use a suitable mouse strain (e.g., BALB/c).
- Stress Induction: Subject mice to a restraint stress protocol for a specified period.
- Drug Administration: Administer **Epigoitrin** orally (e.g., 88-176 mg/kg/day) for 7 consecutive days prior to and after infection.[9]
- Viral Challenge: Intranasally infect the mice with a lethal or sub-lethal dose of H1N1 virus.
- Monitoring: Monitor the mice daily for morbidity (weight loss, clinical symptoms) and mortality for up to 21 days.[14]
- Endpoint Analysis (Day 5 post-infection):
  - Lung Viral Titer: Euthanize a subset of mice and homogenize lung tissue to determine viral titers via $TCID_{50}$ assay.[14]
  - Histopathology: Fix lung tissues in formalin, embed in paraffin, and stain with H&E to assess lung injury and inflammation.[14]
  - Cytokine Analysis: Collect bronchoalveolar lavage fluid (BALF) to measure levels of inflammatory cytokines (e.g., TNF-α, IL-1β) by ELISA.[15]

Mechanism of Antiviral Action

Studies have shown that **Epigoitrin** enhances the host's innate immune response to influenza virus infection through the mitochondrial antiviral signaling (MAVS) pathway.[11][12] Under stress conditions, the expression of Mitofusin-2 (MFN2) is often elevated, which suppresses MAVS activity. **Epigoitrin** treatment reduces the expression of MFN2, thereby liberating MAVS to signal downstream. This leads to increased production of Type I interferons (IFN-β) and interferon-inducible transmembrane protein 3 (IFITM3), crucial antiviral effectors that inhibit viral replication.[11][15]

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Diagram 3: Antiviral Signaling Pathway of Epigoitrin



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Diagram 3: Antiviral Signaling Pathway of **Epigoitrin**

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